

Current Scientific Understanding of Glaziovine

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Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

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The table below summarizes the key information available on **glaziovine** from recent scientific literature.

Aspect	Available Information	Source / Context
Classification	Aporphine alkaloid (a type of Benzylisoquinoline Alkaloid, or BIA)	[1] [2]

| **Natural Sources** | *Aristolochia contorta* (a Magnoliids plant); *Nardostachys jatamansi* (Indian spikenard) | [1] [3] [2] | | **Biosynthesis** | Formed from (S,R)-N-methylcoclaurine by a CYP80Q enzyme in *Aristolochia contorta*. | [1] [2] | | **Known Pharmacokinetic Data** | **Human Study (1978):** • High enteral absorption (78-84%) • Peak plasma levels at 2 hours (oral) • Primary metabolite: **Glaziovine** glucuronide • ~38% of radioactive dose excreted in urine in 24h (oral) | [4] |

Detailed Experimental Protocol from Available Data

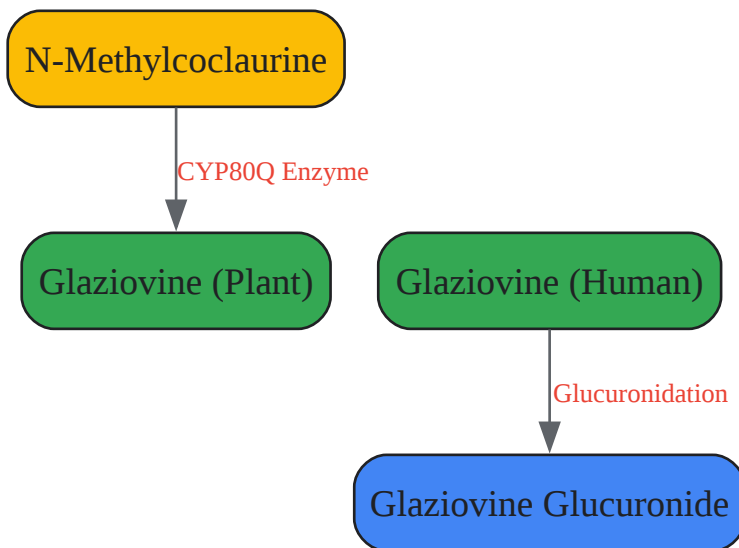
The most concrete experimental data comes from a 1978 human pharmacokinetic study. The methodology is outlined below [4].

- **Objective:** To determine the basic pharmacokinetic parameters of **Glaziovine** in healthy human volunteers.
- **Materials:**
 - **Compound:** Radioactive **Glaziovine**-14C (20 mg doses).
 - **Formulations:** Capsules (for oral administration) and vials (for intravenous administration).
- **Procedure:**

- **Administration:** Subjects received the 20 mg dose of **Glaziovine**-14C via both oral and intravenous routes.
- **Sample Collection:** Plasma, urine, and fecal samples were collected from the subjects over a time course.
- **Measurement:** Total radioactivity was measured in all collected samples to track the compound's absorption, distribution, and excretion.
- **Metabolite Investigation:** Urine samples were specifically analyzed to identify the chemical structure of **glaziovine** metabolites.
- **Data Analysis:**
 - **Bioavailability:** Enteral absorption was calculated by comparing the cumulative urinary excretion or the area under the plasma concentration-time curve (AUC) after oral and intravenous administration.
 - **Pharmacokinetic Parameters:** Peak plasma time (Tmax) and excretion rates were determined from the plasma and urine data.

Glaziovine Metabolic Pathway Visualization

The following diagram illustrates the known biosynthetic and metabolic pathways of **glaziovine** based on the search results.



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This diagram summarizes two key processes:

- **Biosynthesis in Plants:** **Glaziovine** is produced in plants like *Aristolochia contorta* from the precursor N-methylcoclaurine, a reaction catalyzed by the CYP80Q enzyme [1] [2].
- **Metabolism in Humans:** After administration, **glaziovine** is primarily metabolized in the human body into "**Glaziovine** Glucuronide" for excretion [4].

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References

1. Gene duplication and clustering underlie the conservation and ... [pmc.ncbi.nlm.nih.gov]
2. Gene duplication and clustering underlie the conservation ... [nature.com]
3. Alkaloids of *Nardostachys jatamansi* [link.springer.com]
4. Preliminary data on the pharmacokinetics of glaziovine in ... [pubmed.ncbi.nlm.nih.gov]

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